

"Bacitracin B" CAS number and molecular weight

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Compound of Interest

Compound Name: *Bacithrocin B*

Cat. No.: *B15574876*

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An In-depth Technical Guide to Bacitracin B

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of Bacitracin B, a key component of the bacitracin antibiotic complex. This document details its chemical and physical properties, mechanism of action, and standardized experimental protocols for its purification and biological assessment.

Core Properties of Bacitracin B

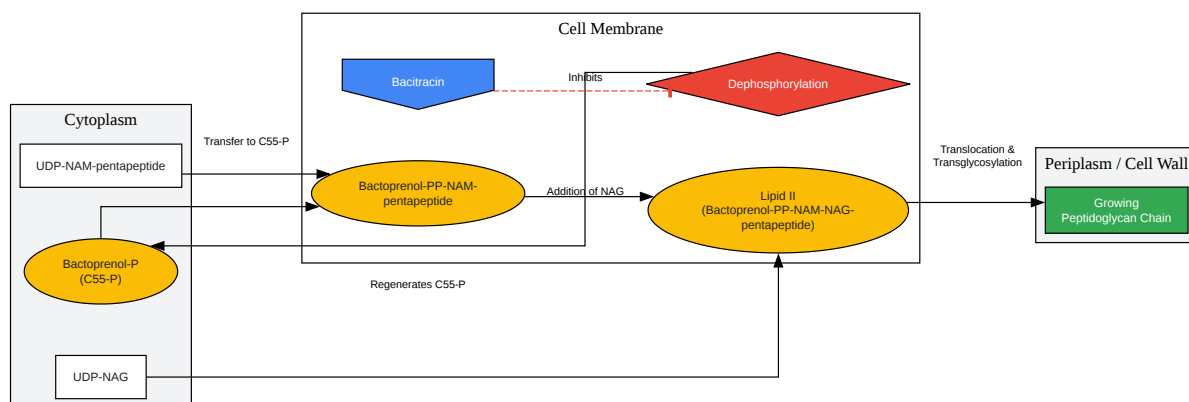
Bacitracin is a mixture of related cyclic polypeptides produced by *Bacillus subtilis* and *Bacillus licheniformis*. The commercial product consists of several components, with Bacitracin A being the most abundant. Bacitracin B, along with Bacitracin A, is a significant contributor to the antibiotic's overall activity. For the purposes of this guide, "Bacitracin B" will refer to Bacitracin B1, a primary and well-characterized active isomer.

A summary of the key quantitative data for Bacitracin and its primary components is provided in the tables below for easy reference and comparison.

Compound	CAS Number	Molecular Formula	Molecular Weight (g/mol)
Bacitracin (mixture)	1405-87-4	C ₆₆ H ₁₀₃ N ₁₇ O ₁₆ S	1422.69
Bacitracin A	22601-59-8	C ₆₆ H ₁₀₃ N ₁₇ O ₁₆ S	1422.69
Bacitracin B1	Not explicitly found	C ₆₅ H ₁₀₁ N ₁₇ O ₁₆ S	1408.7
Bacitracin Zinc Salt	1405-89-6	C ₆₆ H ₁₀₁ N ₁₇ O ₁₆ SZn	1486.07

Mechanism of Action

Bacitracin exerts its antibacterial effect by inhibiting the synthesis of the bacterial cell wall.[1] Specifically, it targets the dephosphorylation of C₅₅-isoprenyl pyrophosphate (bactoprenol pyrophosphate), a lipid carrier molecule essential for transporting peptidoglycan precursors from the cytoplasm to the exterior of the cell membrane.[2][3] By forming a stable complex with this lipid carrier, bacitracin prevents its recycling, thereby halting the peptidoglycan synthesis pathway and leading to cell lysis.[4][5]



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Bacitracin's inhibition of the peptidoglycan synthesis cycle.

Experimental Protocols

Purification of Bacitracin B1 by HPLC

High-Performance Liquid Chromatography (HPLC) is the standard method for the separation and purification of bacitracin components.[6] A detailed protocol for the isolation of Bacitracin B1 is provided below.

1. Crude Extraction:

- Culture a bacitracin-producing strain of *B. licheniformis* or *B. subtilis* in a suitable fermentation medium for 48-72 hours.[7]

- Harvest the fermentation broth and centrifuge at 10,000 rpm for 15-20 minutes at 4°C to remove bacterial cells.[\[7\]](#)
- Collect the cell-free supernatant containing the bacitracin complex.[\[7\]](#)
- Perform a solvent-solvent extraction using a butanol-ether system to transfer the bacitracin complex from the aqueous supernatant to an organic phase.[\[8\]](#)

2. HPLC Purification:

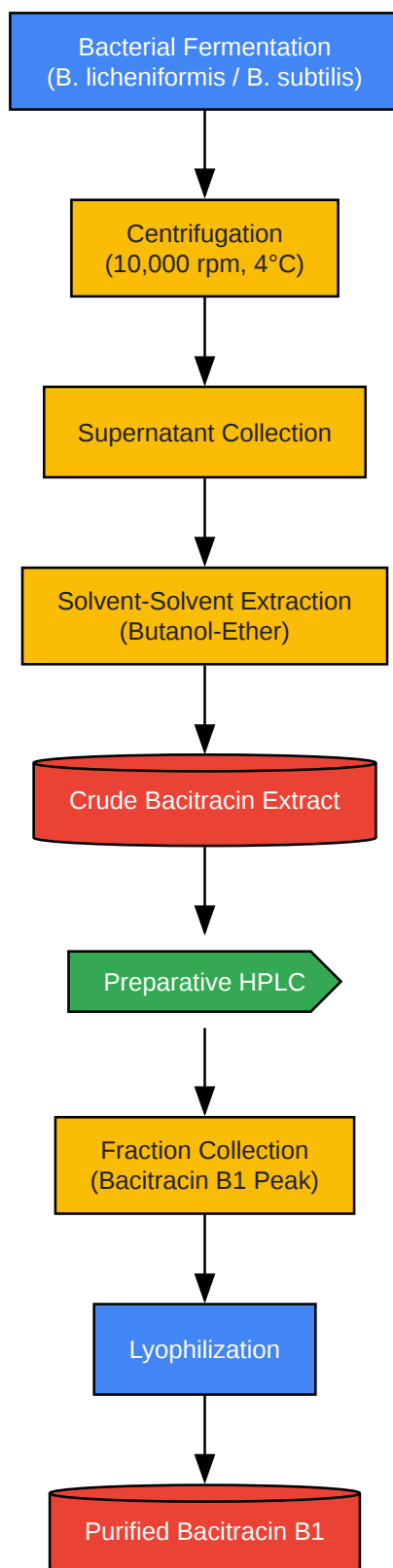
- Utilize a preparative reverse-phase HPLC system.
- Dissolve the crude extract in the initial mobile phase composition.
- Inject the sample onto the column and monitor the eluent at 254 nm.[\[2\]](#)[\[7\]](#)
- Collect the fraction corresponding to the Bacitracin B1 peak.

A summary of typical HPLC parameters for the purification of Bacitracin B1 is presented in the following table.

Parameter	Specification
HPLC System	Preparative HPLC with gradient elution capability
Column	Reverse-Phase C18, 5 μ m particle size (e.g., 250 mm x 21 mm)[7]
Mobile Phase A	50 mM Ammonium Formate, pH adjusted to 4.0 with Formic Acid[7]
Mobile Phase B	Acetonitrile[7]
Flow Rate	15-25 mL/min (for preparative scale)[7]
Column Temperature	30°C[7]
Detection	UV at 254 nm[7]
Gradient Program	0-30 min: 23% to 30% B; 30-40 min: 30% to 40% B; 40-50 min: Hold at 40% B; 51-58 min: Return to 23% B (re-equilibration)[7]

3. Post-Purification Processing:

- Combine the collected fractions containing purified Bacitracin B1.
- Remove the HPLC solvents and buffer salts, typically through lyophilization, to obtain the purified Bacitracin B1 as a solid powder.[7]



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